

Application of Sodium Carbonate in Portland Cement Hydration: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *disodium;carbonate*

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Introduction

Sodium carbonate (Na_2CO_3), an inorganic salt, serves as a significant accelerator in the hydration of Portland cement. Its application is crucial in scenarios requiring rapid setting and early strength development, such as in shotcrete, cold weather concreting, and the production of precast concrete elements. This document provides detailed application notes, experimental protocols, and quantitative data on the effects of sodium carbonate on the hydration kinetics, setting time, mechanical properties, and microstructure of Portland cement-based materials. The information is intended to guide researchers and professionals in the precise application and evaluation of sodium carbonate as a cement admixture.

Mechanism of Action

Sodium carbonate accelerates Portland cement hydration primarily by increasing the alkalinity of the pore solution.^[1] This high pH environment enhances the dissolution of the main silicate phases in cement, tricalcium silicate (C_3S) and dicalcium silicate (C_2S), which are responsible

for strength development.[1] The increased concentration of dissolved silicate and calcium ions accelerates the precipitation of calcium silicate hydrate (C-S-H) gel, the primary binding phase in hardened cement paste.[2][3]

Furthermore, sodium carbonate reacts with calcium hydroxide (Ca(OH)_2), a byproduct of C_3S and C_2S hydration, to precipitate calcium carbonate (CaCO_3). This reaction consumes Ca(OH)_2 and can lead to the formation of additional nucleation sites for C-S-H, further accelerating the hydration process.[4][5] The precipitation of CaCO_3 can also contribute to pore refinement and influence the microstructure of the hardened paste.[3]

Quantitative Data Summary

The addition of sodium carbonate significantly impacts the setting time and compressive strength of Portland cement-based materials. The optimal dosage is typically around 1% by weight of cement, as higher concentrations can have a detrimental effect on long-term strength. [6][7]

Table 1: Effect of Sodium Carbonate on Setting Time of Ordinary Portland Cement (OPC) Paste

Sodium Carbonate (% by weight of OPC)	Initial Setting Time (minutes)	Final Setting Time (minutes)	Percentage Decrease in Initial Setting Time	Percentage Decrease in Final Setting Time	Reference
0	96	543	-	-	[6][7]
1	-	-	90.44%	39.95%	[8]
2	-	-	90.80%	53.69%	[8]
3	-	-	91.18%	54.96%	[8]
4	-	-	91.91%	64.38%	[8]
up to 2.0	67	387	up to 30.2%	up to 28.7%	[6][7]

Table 2: Effect of Sodium Carbonate on Compressive Strength of OPC Mortar/Concrete

Sodium Carbonate (% by weight of OPC)	Curing Time	Compressive Strength (N/mm ² or MPa)	Change in Compressive Strength	Reference
0 (1:1.5:3 mix)	28 days	21.87	-	[6]
1.0 (1:1.5:3 mix)	28 days	14.90	Decrease	[6]
0 (1:2:4 mix)	28 days	-	-	[6]
1.0 (1:2:4 mix)	28 days	-	Increase (up to 1.0%)	[6]
0 (1:3:6 mix)	28 days	-	-	[6]
1.0 (1:3:6 mix)	28 days	-	Increase (up to 1.0%)	[6]
1	1 day	-	Highest strength at 1% for Na ₂ CO ₃	[8]
1	7 days	-	Highest strength at 1%	[8]
>1	28 days	-	Decreased with increasing dosage	[8]

Experimental Protocols

Isothermal Calorimetry

Objective: To measure the heat evolution during the hydration of cement paste with and without sodium carbonate, providing insights into the reaction kinetics.

Materials and Equipment:

- Isothermal calorimeter (e.g., TAM Air or similar)
- Glass or polypropylene ampoules
- Balance (accurate to 0.001 g)
- Overhead stirrer with a four-blade propeller
- Deionized water
- Portland cement
- Sodium carbonate (reagent grade)

Procedure:

- Sample Preparation:
 - Accurately weigh the required amount of Portland cement and sodium carbonate (e.g., 0%, 1%, 2% by weight of cement) and dry mix them thoroughly.
 - Determine the mass of deionized water needed to achieve the desired water-to-cement (w/c) ratio (e.g., 0.5).
 - Maintain all materials at a constant temperature (e.g., 20 °C) before mixing.
- Mixing:
 - Add the dry cement-sodium carbonate mixture to the deionized water in a beaker.
 - Immediately start mixing with an overhead stirrer at a constant speed (e.g., 500 rpm) for a fixed duration (e.g., 1 minute).^[7]
- Calorimeter Loading:
 - Quickly transfer a precise amount of the fresh paste (e.g., 6.00 g) into a tared ampoule and seal it.^[7]

- Load the sealed ampoule into the calorimeter, which is maintained at a constant temperature (e.g., 20 °C).
- Data Acquisition:
 - Record the heat flow (in mW) as a function of time. The measurement should continue for at least 24 hours to capture the main hydration peaks.
- Data Analysis:
 - Plot the heat flow versus time to visualize the hydration process.
 - Integrate the heat flow curve to obtain the cumulative heat of hydration over time.
 - Compare the curves for different sodium carbonate dosages to evaluate its effect on the induction period, the time to the main hydration peak, and the total heat evolved.

Setting Time Determination (Vicat Needle Test - based on ASTM C191)

Objective: To determine the initial and final setting times of cement paste containing sodium carbonate.

Materials and Equipment:

- Vicat apparatus with a 1 mm needle^{[1][9]}
- Conical ring mold^[9]
- Glass plate
- Mixer, bowl, and paddle
- Balance, trowel, and stopwatch
- Moist cabinet or room (23.0 ± 2.0 °C and not less than 95% relative humidity)
- Portland cement, sodium carbonate, and water

Procedure:

- Paste Preparation:
 - Prepare a cement paste of normal consistency as per ASTM C187, incorporating the desired percentage of sodium carbonate into the dry cement before adding water.^[2] A typical mix involves 650 g of the cementitious material.^[10]
- Molding the Specimen:
 - Quickly form the paste into a ball and toss it six times from one hand to the other.^[11]
 - Press the ball of paste into the larger end of the Vicat ring, completely filling it.^[2]
 - Remove excess paste from the top of the ring with a single movement of the trowel.
 - Place the ring and paste on the glass plate and store in the moist cabinet.^[10]
- Penetration Tests:
 - Allow the specimen to remain in the moist cabinet for 30 minutes after molding before the first penetration reading.^[10]
 - Position the specimen under the Vicat needle. Lower the needle gently until it touches the paste surface.
 - Release the rod quickly and allow the needle to settle for 30 seconds.^[10]
 - Record the penetration depth.
 - Repeat the penetration test at regular intervals (e.g., every 15 minutes, or more frequently for highly accelerated mixes) until a penetration of 25 mm or less is obtained.^[10] Each penetration should be at least 5 mm away from any previous one and 10 mm from the inside edge of the mold.^[10]
- Determining Setting Times:

- Initial Setting Time: The time elapsed between the initial contact of cement and water and when a penetration of 25 mm is achieved.[\[1\]](#)[\[11\]](#)
- Final Setting Time: The time elapsed until the needle no longer leaves a complete circular impression on the paste surface.[\[1\]](#)[\[11\]](#)

Compressive Strength Testing (based on ASTM C109/C109M)

Objective: To determine the effect of sodium carbonate on the compressive strength of cement mortar at various ages.

Materials and Equipment:

- Compression testing machine
- 2-inch or 50-mm cube molds[\[11\]](#)
- Mixer, bowl, and paddle
- Tamper and trowel
- Flow table and caliper
- Moist cabinet or room and water storage tanks with lime-saturated water
- Portland cement, graded standard sand, sodium carbonate, and water

Procedure:

- Mortar Preparation:
 - Prepare the mortar with a fixed cement-to-sand ratio (e.g., 1:2.75 by weight) and a specified water-cement ratio.
 - Incorporate the desired amount of sodium carbonate into the dry cement and sand before adding water.

- Molding Specimens:
 - Lightly coat the interior faces of the cube molds with a release agent.
 - Place a layer of mortar (about 1 inch deep) in each cube compartment and tamp it 32 times in about 10 seconds in a specific pattern.[\[11\]](#)
 - Fill the molds with a second layer of mortar and tamp as before.[\[11\]](#)
 - Strike off the excess mortar with a trowel to create a smooth surface.
- Curing:
 - Store the molded specimens in the moist cabinet for 20 to 72 hours.[\[11\]](#)
 - After this initial curing, demold the cubes and submerge them in lime-saturated water until the time of testing.[\[11\]](#)
- Testing:
 - At the designated test age (e.g., 1, 3, 7, 28 days), remove the cubes from the curing tank and wipe their surfaces.
 - Place a cube in the compression testing machine and apply the load at a controlled rate (900 to 1800 N/s) until failure.[\[11\]](#)
 - Record the maximum load.
- Calculation:
 - Calculate the compressive strength by dividing the maximum load by the cross-sectional area of the cube.
 - Test at least three specimens for each age and dosage and report the average strength.

Microstructural Analysis (SEM and XRD)

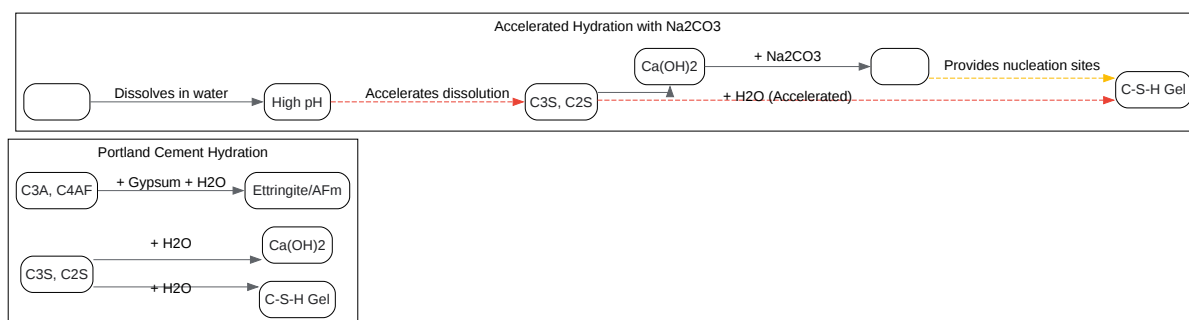
Objective: To characterize the morphology of hydration products and identify the crystalline phases in hardened cement paste with sodium carbonate.

Procedure:

- Sample Preparation and Hydration Stoppage:
 - Prepare cement paste samples with and without sodium carbonate at a specific w/c ratio.
 - Cure the samples for the desired duration (e.g., 1, 7, 28 days).
 - At the end of the curing period, crush the hardened paste into small fragments.
 - To stop the hydration process, immerse the fragments in a solvent such as isopropanol or a mixture of acetone and ether, followed by vacuum drying.^[12]^[13] This method is preferred over oven drying at high temperatures, which can alter the hydration products.^[13]
- Sample Preparation for SEM:
 - For morphological analysis, mount a fractured surface of a small, dried fragment onto an aluminum stub using carbon tape.
 - Sputter-coat the sample with a conductive material (e.g., gold or carbon) to prevent charging under the electron beam.
- SEM Analysis:
 - Observe the sample under the scanning electron microscope at various magnifications.
 - Acquire secondary electron (SE) images to study the topography and morphology of the hydration products (e.g., C-S-H, ettringite, calcium carbonate).
 - Use backscattered electron (BSE) imaging on polished sections to observe the phase distribution based on atomic number contrast.
 - Energy-dispersive X-ray spectroscopy (EDS) can be used for elemental analysis of different phases.
- Sample Preparation for XRD:

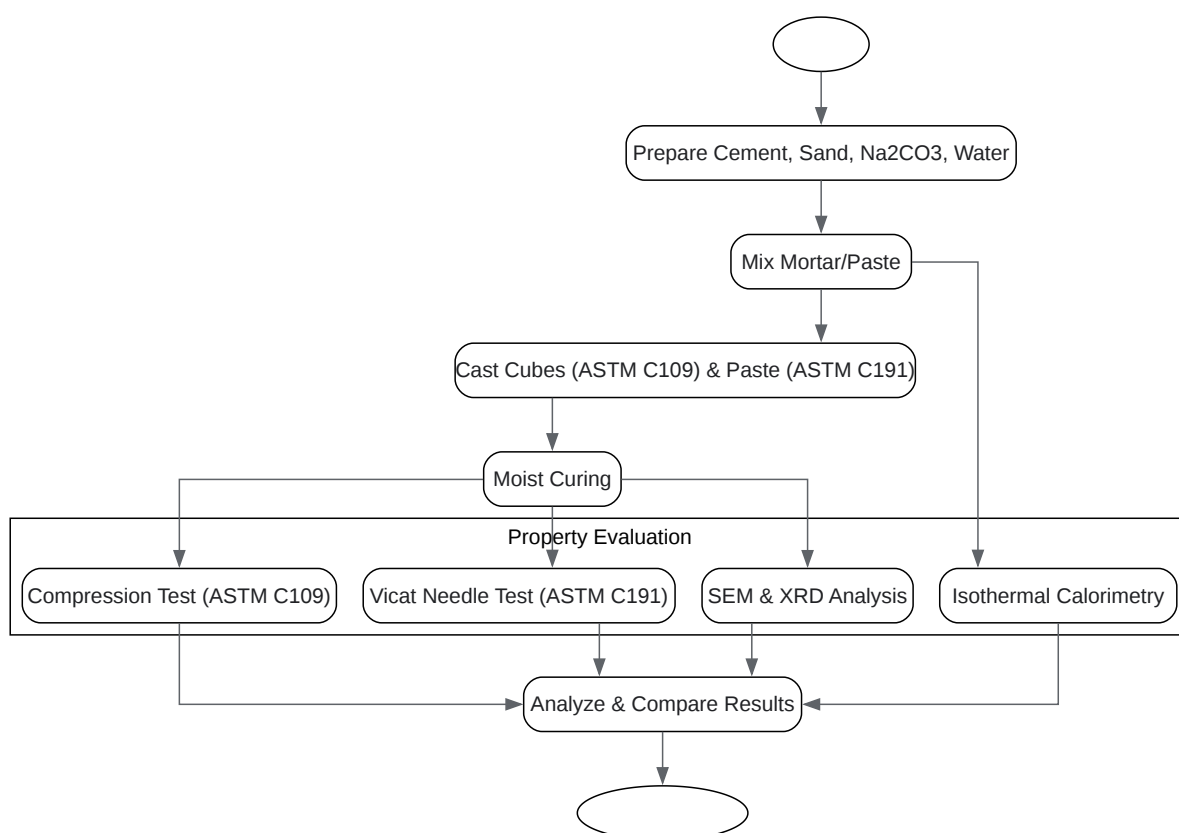
- Grind the hydration-stopped sample into a fine powder (passing a specific sieve, e.g., $< 90 \mu\text{m}$).[\[12\]](#)
- Press the powder into a sample holder to create a flat surface.
- XRD Analysis:
 - Place the sample holder in the X-ray diffractometer.
 - Scan the sample over a range of 2θ angles (e.g., 5° to 70°) using Cu $K\alpha$ radiation.
 - Identify the crystalline phases present (e.g., unreacted clinker phases, $\text{Ca}(\text{OH})_2$, CaCO_3 in the form of calcite, vaterite, or aragonite, and crystalline aluminate phases) by comparing the diffraction peaks with a database (e.g., ICDD).
 - Quantitative analysis (e.g., using the Rietveld method) can be performed to determine the amount of each crystalline phase.

Visualizations



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Caption: Chemical pathways of Portland cement hydration with sodium carbonate.



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Caption: Experimental workflow for evaluating sodium carbonate in cement.

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